

4-Chlorobenzothiazole chemical properties and structure

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Chlorobenzothiazole

CAS No.: 3048-45-1

Cat. No.: B1588817

[Get Quote](#)

An In-depth Technical Guide to **4-Chlorobenzothiazole**: Structure, Properties, and Synthetic Utility

Introduction

The benzothiazole scaffold is a privileged heterocyclic system in the fields of medicinal chemistry and materials science. Its unique bicyclic structure, composed of fused benzene and thiazole rings, imparts a rigid conformation and favorable electronic properties that enable interaction with a wide array of biological targets. Consequently, benzothiazole derivatives have been investigated for a range of therapeutic applications, including as anticancer, anti-inflammatory, antimicrobial, and antiviral agents^{[1][2]}.

Halogenation of the benzothiazole core is a common strategy employed by medicinal chemists to modulate the molecule's physicochemical properties, such as lipophilicity, metabolic stability, and binding affinity. The introduction of a chlorine atom, in particular, can significantly influence a compound's pharmacokinetic and pharmacodynamic profile. This guide provides a detailed technical overview of **4-Chlorobenzothiazole**, a key halogenated derivative. We will explore its core chemical properties, structure, and reactivity, with a particular focus on its role as a

versatile building block for the synthesis of more complex molecules, including the pharmaceutically relevant intermediate, 2-Amino-**4-chlorobenzothiazole**.

Section 1: Molecular Structure and Physicochemical Properties of 4-Chlorobenzothiazole

The fundamental characteristics of **4-Chlorobenzothiazole** are rooted in its molecular architecture. Understanding these properties is critical for its application in synthetic chemistry and drug design.

Structural Elucidation

4-Chlorobenzothiazole is characterized by a benzothiazole ring system with a chlorine atom substituted at the C4 position of the benzene ring.

Caption: Chemical structure of 4-chloro-1,3-benzothiazole.

Physicochemical Properties

The key physicochemical data for **4-Chlorobenzothiazole** are summarized below. These properties are essential for designing reaction conditions, purification procedures, and formulation strategies.

Property	Value	Source(s)
CAS Number	3048-45-1	[3][4]
Molecular Formula	C ₇ H ₄ ClNS	[3][4][5]
Molecular Weight	169.63 g/mol	[3][5]
Appearance	Light yellow to yellow solid	[5]
Boiling Point	267.8 ± 13.0 °C (Predicted)	[5]
Density	1.435 ± 0.06 g/cm ³ (Predicted)	[5]
Storage	Room temperature, sealed in dry conditions	[4][5]
IUPAC Name	4-chloro-1,3-benzothiazole	[3]
SMILES	<chem>C1=CC2=C(C(=C1)Cl)N=CS2</chem>	[3]
InChIKey	IFEPGHPDQJOYGG-UHFFFAOYSA-N	[3]

Section 2: The Key Intermediate: 2-Amino-4-chlorobenzothiazole

While **4-Chlorobenzothiazole** itself is a valuable building block, a significant body of research focuses on its 2-amino derivative, **2-Amino-4-chlorobenzothiazole** (CAS: 19952-47-7). This compound serves as a more versatile precursor for the synthesis of a wide range of biologically active molecules due to the reactive amino group, which allows for extensive functionalization. [6][7][8]

Properties of 2-Amino-4-chlorobenzothiazole

The addition of the 2-amino group significantly alters the molecule's properties, most notably its melting point and polarity.

Property	Value	Source(s)
CAS Number	19952-47-7	[6][9]
Molecular Formula	C ₇ H ₅ ClN ₂ S	[6][9]
Molecular Weight	184.65 g/mol	[6][9]
Appearance	White to light beige or greyish crystalline powder	[7][10]
Melting Point	203-205 °C	[7][9][10]
Boiling Point	344.3 °C at 760 mmHg	[6][10][11]
Density	1.532 g/cm ³	[6][10]
Solubility	Soluble in dichloromethane, chloroform, DMSO, acetone; insoluble in water.	[7][10][12]

Synthesis of 2-Amino-4-chlorobenzothiazole

The synthesis of 2-Amino-4-chlorobenzothiazole is a well-established process, typically proceeding via the oxidative cyclization of a substituted thiourea. The causality behind this choice of precursor is its inherent structure, which contains all the necessary atoms (arranged in a favorable sequence) to form the final heterocyclic product.

Experimental Protocol: Synthesis from 2-Chlorophenylthiourea[13]

This protocol describes a robust method for preparing 2-Amino-4-chlorobenzothiazole. The key transformation involves an electrophilic cyclization reaction.

Step 1: Reaction Setup

- To a stirred mixture of 186.5 parts of 2-chlorophenylthiourea, 500 parts of toluene, and 300 parts of chlorobenzene, add 11 parts of sodium carbonate. The sodium carbonate acts as a mild base to neutralize any acidic byproducts generated during the reaction.

Step 2: Oxidative Cyclization

- At a controlled temperature of 35-40°C, add 210 parts of sulfuryl chloride (SO₂Cl₂) dropwise over approximately 2 hours. Sulfuryl chloride serves as the chlorinating and oxidizing agent that facilitates the ring closure to form the benzothiazole system. The controlled addition is crucial to manage the exothermic nature of the reaction and prevent unwanted side reactions.

Step 3: Work-up and Isolation

- Once gas evolution ceases (indicating the completion of the reaction), add 250 parts of water.
- Distill off the toluene and chlorobenzene solvent mixture with steam.
- Combine the remaining aqueous phase with 500 parts of 30% hydrochloric acid. This step protonates the amino group, forming the hydrochloride salt which is soluble in the aqueous acidic medium and aids in purification.

Step 4: Purification and Precipitation

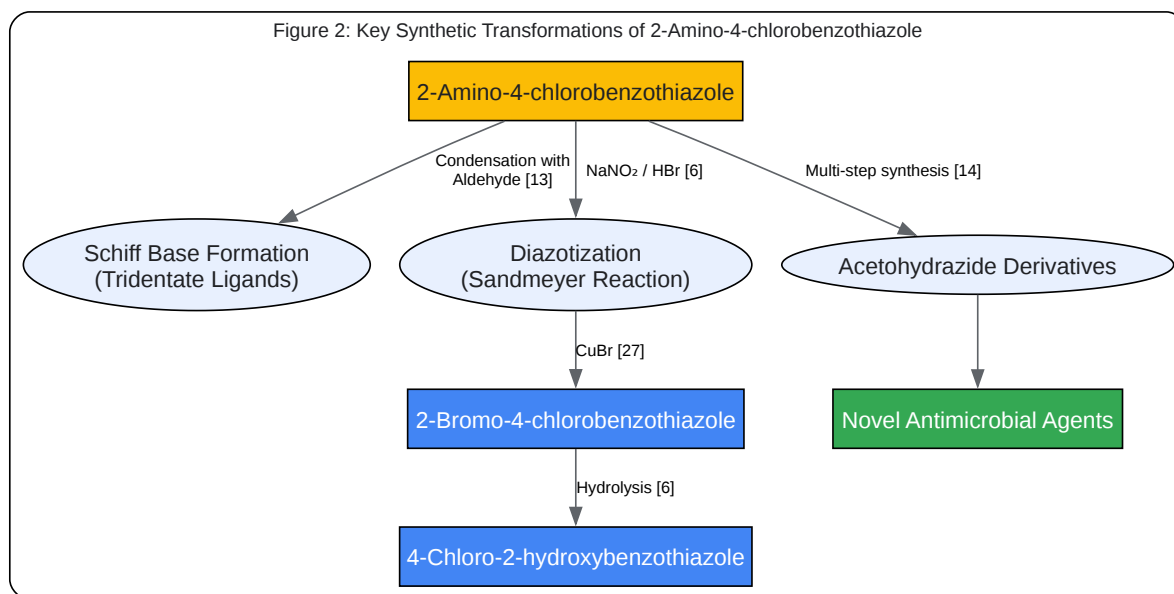
- Filter the hot solution (at approx. 90°C) to remove any insoluble impurities.
- Cool the filtrate to about 20°C. The 2-amino-**4-chlorobenzothiazole** hydrochloride salt will crystallize out.
- Precipitate the free amine by adding excess sodium hydroxide solution until a final pH of 8.5-9.0 is reached. This deprotonates the ammonium salt, yielding the final product as a solid.

Step 5: Final Product Isolation

- Filter the precipitated product using suction filtration.
- Wash the solid with water until the filtrate is neutral.
- Dry the product to obtain 2-Amino-**4-chlorobenzothiazole**. A typical yield for this process is high, around 92%.[\[13\]](#)

Synthetic Utility and Downstream Reactions

The true value of 2-Amino-4-chlorobenzothiazole lies in its capacity to serve as a scaffold for generating diverse chemical entities. The 2-amino group is a versatile handle for a variety of chemical transformations.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. saspublishers.com [saspublishers.com]

- 2. Current trends of benzothiazoles in drug discovery: a patent review (2015-2020) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. 4-Chlorobenzothiazole | C₇H₄ClNS | CID 10821026 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. calpaclab.com [calpaclab.com]
- 5. Benzothiazole, 4-chloro- (7CI,8CI,9CI) | 3048-45-1 [chemicalbook.com]
- 6. natuprod.bocsci.com [natuprod.bocsci.com]
- 7. 2-AMINO-4-CHLOROBENZOTHAZOLE | 19952-47-7 [chemicalbook.com]
- 8. lookchem.com [lookchem.com]
- 9. 2-アミノ-4-クロロベンゾチアゾール 97% | Sigma-Aldrich [sigmaaldrich.com]
- 10. 2-Amino-4-chlorobenzothiazole, CAS No. 19952-47-7 - iChemical [ichemical.com]
- 11. alfa-chemistry.com [alfa-chemistry.com]
- 12. 2-Amino-4-chlorobenzothiazole | CAS:19952-47-7 | High Purity | Manufacturer BioCrick [biocrick.com]
- 13. prepchem.com [prepchem.com]
- To cite this document: BenchChem. [4-Chlorobenzothiazole chemical properties and structure]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1588817/docs#4-chlorobenzothiazole-chemical-properties-and-structure>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)